

Toxicological Profile of Disperse Red 278: A Data-Deficient Landscape

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Compound of Interest

Compound Name: *Disperse Red 278*

Cat. No.: *B15554066*

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An in-depth toxicological assessment of the monoazo dye, **Disperse Red 278** (CAS No. 68248-10-2), is significantly hampered by a notable absence of publicly available scientific literature and comprehensive safety data. Despite its use in the textile industry for coloring polyester fabrics, a thorough toxicological profile, including quantitative data on acute and chronic toxicity, genotoxicity, carcinogenicity, and reproductive effects, remains largely uncharacterized. This technical guide summarizes the limited available information and provides a broader context based on the toxicological properties of related chemical classes, such as disperse dyes and azo dyes.

Physicochemical and Identified Information

A clear understanding of a substance's identity is the foundation of any toxicological assessment.

Property	Value	Reference
Chemical Name	β -Alanine, N-[3-(acetylamino)-4-[2-(4-nitrophenyl)diazenyl]phenyl]-N-(3-methoxy-3-oxopropyl)-, methyl ester	[1]
C.I. Name	Disperse Red 278, C.I. 113386	[2] [3]
CAS Number	68248-10-2	[2] [3]
Molecular Formula	C ₂₂ H ₂₅ N ₅ O ₇	[3] [4]
Molecular Weight	471.46 g/mol	[3] [4]
Chemical Class	Monoazo dye	[2]
Appearance	Red powder	[5]
Application	Dyeing and printing of polyester and polyester/cotton blends.	[2] [5]

Mammalian Toxicology: A Gap in Knowledge

A comprehensive search of scientific databases and regulatory agency websites reveals a significant lack of specific studies on the mammalian toxicity of **Disperse Red 278**. No quantitative data, such as LD₅₀ (median lethal dose), NOAEL (No-Observed-Adverse-Effect Level), or LOAEL (Lowest-Observed-Adverse-Effect Level), are publicly available.

Acute Toxicity

There are no published studies on the acute oral, dermal, or inhalation toxicity of **Disperse Red 278**.

Skin and Eye Irritation and Sensitization

While no specific data exists for **Disperse Red 278**, a safety data sheet for a product identified as "Bizol Red CD" or "Reactive Red 278" with the same CAS number (68248-10-2) suggests it

may cause mild skin and eye irritation.^[6] Disperse dyes, as a class, are known to have skin sensitizing potential.^[7]

Genotoxicity and Carcinogenicity

There is no specific information on the genotoxic or carcinogenic potential of **Disperse Red 278**. However, as a monoazo dye, there are general concerns. The metabolic cleavage of the azo bond (-N=N-) can lead to the formation of aromatic amines.^{[8][9]} Some aromatic amines are known to be mutagenic and carcinogenic.^{[10][11]} Therefore, the potential for **Disperse Red 278** to be metabolized to hazardous aromatic amines warrants investigation.

Reproductive and Developmental Toxicity

No studies on the reproductive or developmental toxicity of **Disperse Red 278** have been identified.

Ecotoxicology

Information regarding the environmental fate and toxicity of **Disperse Red 278** is also scarce. The general persistence and potential for bioaccumulation of disperse dyes in aquatic environments are areas of concern.

General Toxicological Concerns for Azo and Disperse Dyes

In the absence of specific data for **Disperse Red 278**, a cautious approach based on the known hazards of related dyes is prudent for researchers and professionals in drug development.

Azo Dyes

The primary toxicological concern for azo dyes is their potential to undergo reductive cleavage of the azo bond by intestinal microflora or liver enzymes, leading to the release of aromatic amines.^[8] The toxicity of the parent azo dye is often dependent on the toxicity of its potential aromatic amine metabolites.

Disperse Dyes

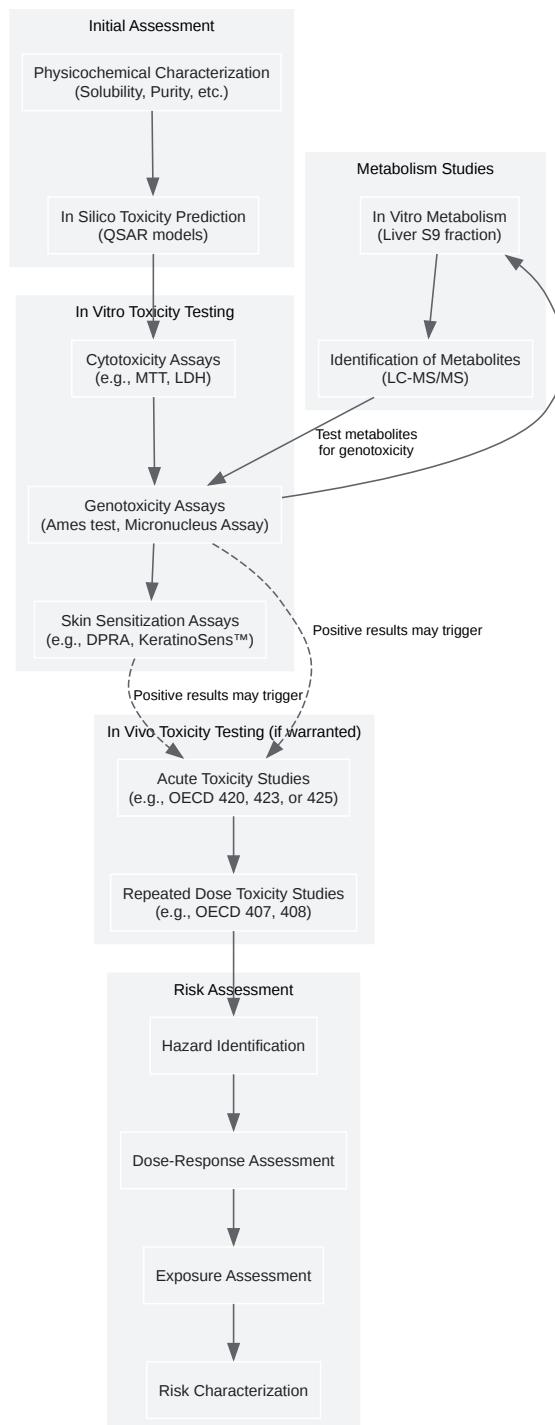
Disperse dyes are characterized by their low water solubility and small molecular size, which allows them to penetrate and color synthetic fibers. These properties also mean they can be more readily absorbed through the skin, leading to a higher potential for skin sensitization.[\[7\]](#) Some disperse dyes have also been shown to possess mutagenic and genotoxic properties.[\[12\]](#)

Experimental Protocols and Signaling Pathways: Uncharted Territory

Due to the lack of primary research on the toxicology of **Disperse Red 278**, no established experimental protocols for its toxicological evaluation could be retrieved. Similarly, there is no information on any signaling pathways that might be perturbed by this specific dye.

For general guidance on relevant experimental designs, researchers can refer to established OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals. For azo dyes, in vitro genotoxicity assays such as the Ames test (bacterial reverse mutation assay) and in vivo studies like the comet assay or micronucleus test would be critical to assess their potential mutagenicity.[\[13\]](#)[\[14\]](#)

Below is a generalized workflow for assessing the potential toxicity of an uncharacterized azo dye.



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Generalized workflow for toxicological assessment of an uncharacterized azo dye.

Given the current data gap, it is not possible to construct a signaling pathway diagram for **Disperse Red 278**. Research into the metabolic fate of this dye and the subsequent interaction

of its metabolites with cellular pathways would be a necessary first step.

Conclusion

The toxicological profile of **Disperse Red 278** is largely unknown. While it is actively used in the textile industry, the absence of publicly accessible safety and toxicological data is a significant concern. Based on its chemical class as a monoazo disperse dye, there is a potential for skin sensitization and for the metabolic formation of potentially hazardous aromatic amines. A comprehensive toxicological evaluation, following established international guidelines, is urgently needed to adequately characterize the potential risks to human health and the environment associated with **Disperse Red 278**. Researchers and professionals are advised to handle this substance with caution, employing appropriate personal protective equipment and engineering controls to minimize exposure until more definitive toxicological data becomes available.

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